

A Comparative Guide to Inter-laboratory Alogliptin Analysis Methods

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Compound of Interest

Compound Name: Alogliptin impurity 7-d3

Cat. No.: B15557899

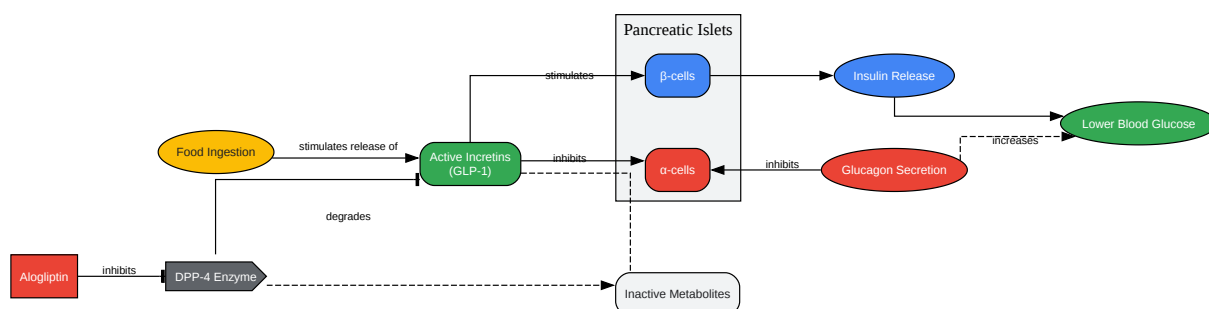
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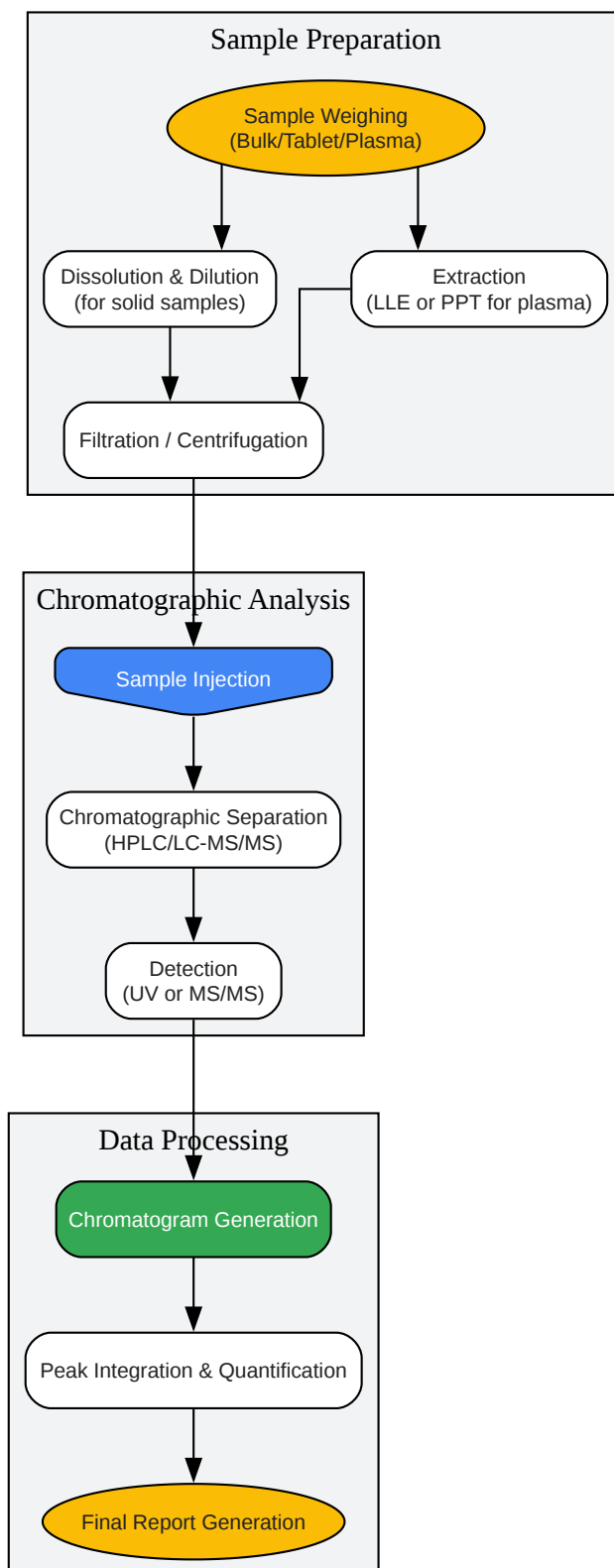
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of various analytical methods for the quantification of Alogliptin, a dipeptidyl peptidase-4 (DPP-4) inhibitor used in the treatment of type 2 diabetes. The information presented is collated from a range of independent validation studies, offering insights into the performance of different techniques under various experimental conditions. This document is intended to assist researchers and analytical chemists in selecting and implementing appropriate methods for their specific needs, from routine quality control to bioanalytical studies.

Mechanism of Action: Alogliptin

Alogliptin exerts its therapeutic effect by inhibiting the dipeptidyl peptidase-4 (DPP-4) enzyme. This enzyme is responsible for the degradation of incretin hormones, such as glucagon-like peptide-1 (GLP-1). By inhibiting DPP-4, Alogliptin increases the levels of active incretins, which in turn stimulate insulin secretion and suppress glucagon release in a glucose-dependent manner, thereby improving glycemic control.





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